

Experimental protocol for recrystallization of 3-aminocyclopentanol hydrochloride

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Compound of Interest

Compound Name: 3-Aminocyclopentanol
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Application Notes: Recrystallization of 3-Aminocyclopentanol Hydrochloride

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These application notes provide a detailed experimental protocol for the purification of **3-aminocyclopentanol hydrochloride** via recrystallization. The described method is suitable for enhancing the purity of the compound, a critical step for its use as a pharmaceutical intermediate.

Introduction

3-Aminocyclopentanol hydrochloride is a key chiral building block in the synthesis of various pharmaceutical compounds. Ensuring the high purity of this intermediate is essential for the efficacy and safety of the final active pharmaceutical ingredient. Recrystallization is a robust and widely used technique for the purification of solid organic compounds, leveraging differences in solubility at varying temperatures. This protocol outlines a reliable method for the recrystallization of **3-aminocyclopentanol hydrochloride** using an isopropanol/acetone solvent system.

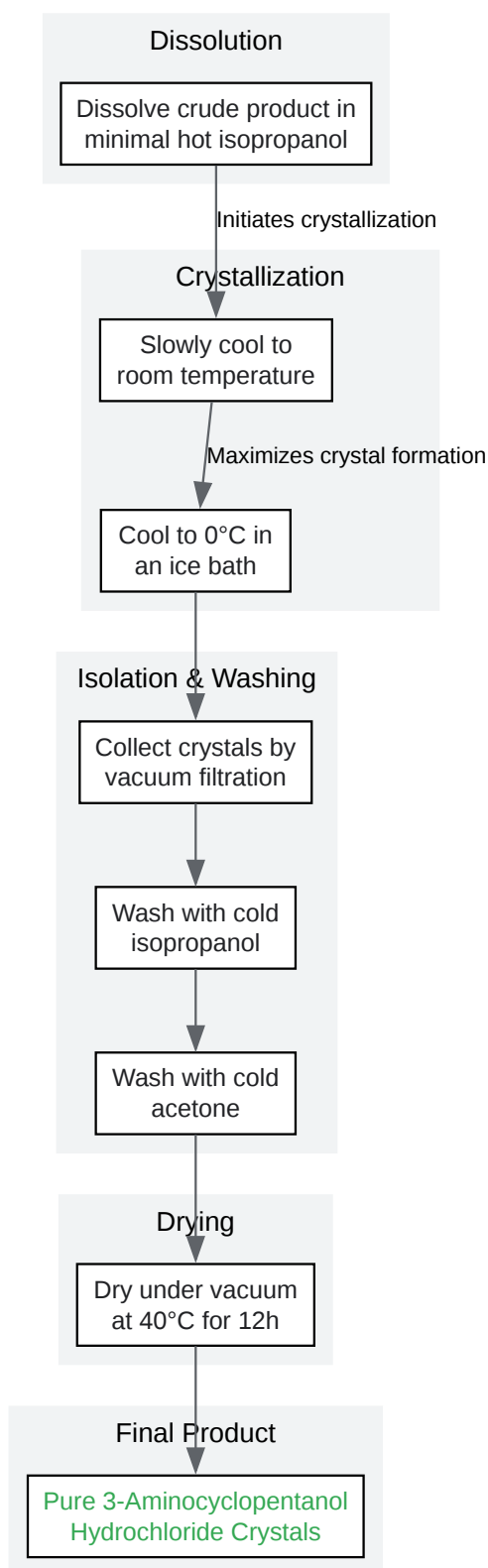
Data Summary

The following table summarizes the quantitative data associated with the recrystallization protocol. The data is compiled from established procedures and demonstrates the effectiveness of the method in achieving high purity and a good recovery rate.

Parameter	Value	Reference
Starting Material	Crude 3-Aminocyclopentanol Hydrochloride	N/A
Recrystallization Solvent	Isopropanol	[1][2][3]
Anti-Solvent/Washing Solvent	Acetone	[2][3]
Crystallization Temperature	0°C	[1][2][3]
Final Product Purity	99.75% (by GC)	[2][3]
Overall Yield	69.8% - 86%	[1][2]
Drying Conditions	40°C under vacuum for 12 hours	[2][3]

Experimental Workflow

The following diagram illustrates the key stages of the recrystallization process for **3-aminocyclopentanol hydrochloride**.



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Caption: Workflow for the recrystallization of **3-aminocyclopentanol hydrochloride**.

Experimental Protocol

This protocol details the step-by-step procedure for the recrystallization of **3-aminocyclopentanol hydrochloride**.

Materials:

- Crude **3-aminocyclopentanol hydrochloride**
- Isopropanol (reagent grade)
- Acetone (reagent grade)
- Erlenmeyer flask
- Heating mantle or hot plate
- Magnetic stirrer and stir bar
- Buchner funnel and vacuum flask
- Filter paper
- Ice bath
- Vacuum oven

Procedure:

- Dissolution:
 - Place the crude **3-aminocyclopentanol hydrochloride** into an appropriately sized Erlenmeyer flask equipped with a magnetic stir bar.
 - Add a minimal amount of isopropanol to the flask.
 - Gently heat the mixture to the boiling point of isopropanol while stirring. Continue to add small portions of hot isopropanol until the solid has completely dissolved. It is crucial to

use the minimum amount of hot solvent to ensure a saturated solution and maximize the yield.

- Crystallization:
 - Once the solid is fully dissolved, remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling encourages the formation of larger, purer crystals.
 - After the solution has reached room temperature, place the flask in an ice bath and cool to 0°C.^{[1][2][3]} Continue to stir for at least one hour to ensure complete precipitation of the solid.^[3]
- Isolation and Washing:
 - Collect the crystals by vacuum filtration using a Buchner funnel.
 - Wash the collected filter cake with a small amount of ice-cold isopropanol to rinse away any remaining impurities from the mother liquor.^[3]
 - Subsequently, wash the filter cake with cold acetone.^{[2][3]}
- Drying:
 - Carefully transfer the purified crystals to a suitable drying dish.
 - Dry the product in a vacuum oven at 40°C for 12 hours to remove any residual solvent.^{[2][3]}
- Analysis:
 - The purity of the final product can be assessed by methods such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). The expected purity should be approximately 99.75%.^{[2][3]}
 - Determine the final weight of the dried product to calculate the percentage yield.

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